

Chromoionophore XVII: A Comparative Guide for Ion Sensing Applications

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Compound of Interest

Compound Name: *Chromoionophore XVII*

Cat. No.: *B1146901*

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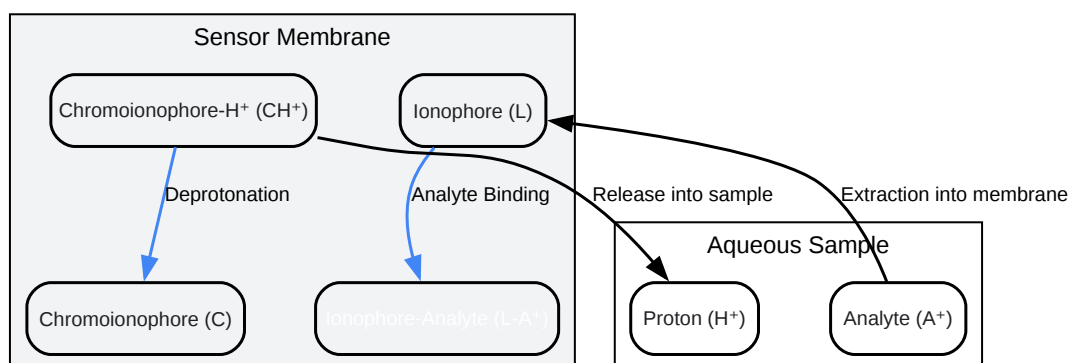
This guide provides a comprehensive literature review of the applications and limitations of **Chromoionophore XVII**, a pH-sensitive dye utilized in the fabrication of optical ion sensors. By functioning as a proton-selective chromoionophore, it enables the optical detection of various ions through an ion-exchange mechanism. This document will objectively compare its operational principles with alternative sensing technologies and present available experimental data to inform its practical implementation.

Principle of Operation: H⁺-Selective Chromoionophores

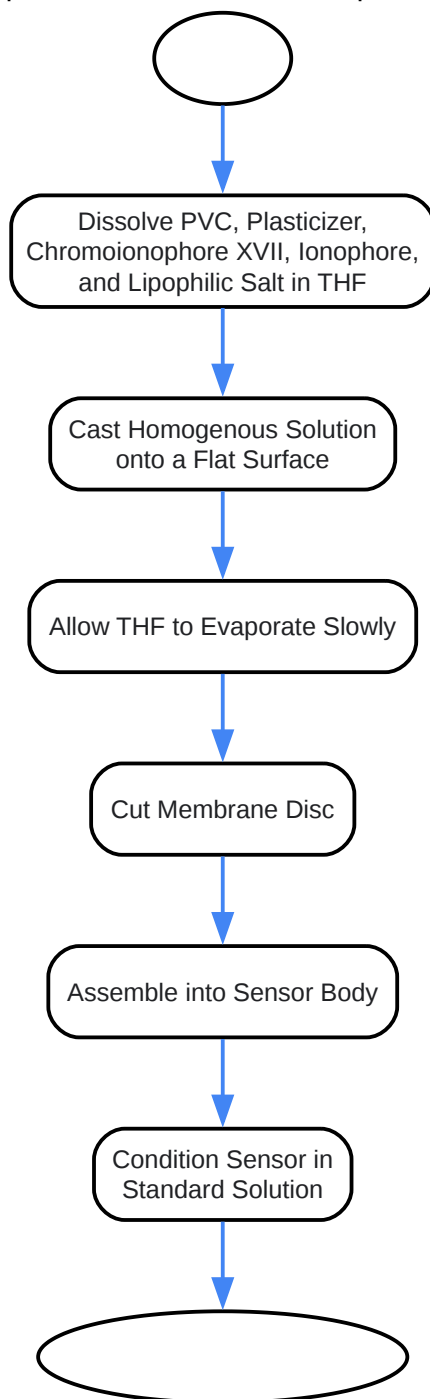
Optical ion sensors based on H⁺-selective chromoionophores, such as **Chromoionophore XVII**, operate on a competitive ion-exchange mechanism at the interface of a hydrophobic sensor membrane and an aqueous sample. The membrane is typically composed of a polymer matrix (e.g., poly(vinyl chloride) - PVC), a plasticizer (e.g., bis(2-ethylhexyl)sebacate - DOS or o-nitrophenyloctylether - NPOE), an ionophore selective for the target analyte, and the chromoionophore itself.

The fundamental process involves the exchange of the target ion from the aqueous sample for a proton from the chromoionophore within the membrane. This alters the protonation state of the chromoionophore, leading to a measurable change in its absorbance or fluorescence spectrum. This optical signal can then be correlated to the concentration of the target ion.

Signaling Pathway of a Chromoionophore XVII-based Optical Sensor



General Experimental Workflow for Optode Fabrication

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